

"Synonyms and trade names for Reactive Brown 18"

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Compound of Interest

Compound Name: *Reactive Brown 18*

Cat. No.: *B1172410*

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In-Depth Technical Guide: Reactive Brown 18

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of C.I. Reactive Brown 18, a widely used azo dye in the textile industry. The following sections detail its chemical identity, physicochemical properties, relevant experimental protocols, and key chemical processes.

Nomenclature and Identification

Reactive Brown 18 is a synthetic organic dye belonging to the double azo, metal-complex class.^{[1][2]} Its structure is characterized by two azo (-N=N-) groups and a coordinated metal atom, which are responsible for its chromogenic properties.^[2] The dye is designed to form a covalent bond with cellulosic fibers, ensuring high wash fastness.

Table 1: Synonyms and Trade Names for Reactive Brown 18

Type	Name
C.I. Name	C.I. Reactive Brown 18
CAS Number	12225-73-9
Synonyms & Trade Names	Akreact Brown GR, Helaktyn Brown GR, Indofix Brown VGRI, Intracron Brown VS-GR, Kemazol Brown GR, Linvest VS-Reactive Brown GR, Mohizol Brown GR, MVactive Brown GR, Orco Reactive Brown RGR, Primazin Brown RL, Reactive Brown GR, Reactofix Supra Brown HGRL, Reactron Brown GR, Remazol Brown GR

Physicochemical and Technical Data

Reactive Brown 18 is typically supplied as a brown powder with good solubility in water, a crucial property for its application in aqueous dyeing processes.[\[2\]](#) While specific thermal decomposition data is not readily available, like many complex organic dyes, it is expected to decompose at high temperatures rather than exhibit a distinct melting or boiling point.

Table 2: Physicochemical Properties of Reactive Brown 18

Property	Value / Description
Appearance	Brown Powder
Molecular Structure	Double Azo, Metal Complex
Solubility in Water	100 g/L (at 30°C)
λ_{max} (Absorbance Maximum)	Within the visible spectrum (400-700 nm); specific value not consistently reported.
Reactive Group	Typically a vinyl sulfone type

Table 3: Fastness Properties of Reactive Brown 18 (ISO Standards)

Property	Rating
Light Fastness	5-6
Perspiration Fastness (Acid)	4
Soaping (95°C)	Fading: 4-5, Staining: 4-5
Oxygen Bleaching	3

Key Experimental Protocols

The following sections provide detailed methodologies for the synthesis, application, and degradation of Reactive Brown 18. These protocols are representative of standard laboratory and industrial practices.

Representative Synthesis of a Metal-Complex Azo Reactive Dye

The synthesis of Reactive Brown 18 involves a multi-step process centered around diazotization and coupling reactions, followed by metallization and condensation. The following is a representative protocol based on analogous dye synthesis:

- **Diazotization:** An aromatic amine is dissolved in an acidic solution (e.g., hydrochloric acid) and cooled to 0-5°C. A solution of sodium nitrite is added dropwise while maintaining the low temperature to form the diazonium salt.
- **Coupling Reaction:** The diazonium salt solution is then slowly added to a cooled alkaline solution of a coupling component (e.g., a naphthol derivative). The pH is carefully controlled to facilitate the azo coupling, resulting in the formation of the azo dye.
- **Metallization:** A solution of a metal salt (e.g., a chromium or copper salt) is added to the azo dye solution. The mixture is heated to facilitate the formation of the metal-dye complex.
- **Addition of Reactive Group:** A reactive group precursor (e.g., cyanuric chloride or a vinyl sulfone precursor) is introduced to the dye molecule through a condensation reaction, making the dye reactive towards fibers.

- Isolation and Purification: The final dye product is precipitated from the solution, filtered, washed, and dried.

Application Protocol: Exhaust Dyeing of Cotton

This protocol describes a standard laboratory procedure for dyeing cotton fabric with Reactive Brown 18.

- Preparation of Dyebath: A dyebath is prepared with a specific concentration of Reactive Brown 18 (e.g., 1-4% on weight of fabric), an electrolyte such as sodium chloride or sodium sulfate (e.g., 60-80 g/L), and water to achieve a specific liquor ratio (e.g., 1:20).
- Dyeing: The pre-wetted cotton fabric is introduced into the dyebath at a starting temperature of around 30-40°C. The temperature is gradually raised to the dyeing temperature (typically 60-80°C for vinyl sulfone dyes). The dyeing is continued at this temperature for 30-60 minutes to allow for dye exhaustion onto the fiber.
- Fixation: An alkali, such as sodium carbonate (soda ash, e.g., 15-20 g/L), is added to the dyebath to raise the pH. This initiates the covalent reaction between the dye's reactive group and the hydroxyl groups of the cellulose in the cotton. The fixation step is typically carried out for another 30-60 minutes at the dyeing temperature.
- Washing and Soaping: After dyeing, the fabric is rinsed with cold water to remove unfixed dye. A soaping treatment is then performed by washing the fabric at a high temperature (e.g., 90-95°C) with a detergent to remove any hydrolyzed dye and improve fastness properties. The fabric is then rinsed again and dried.

Degradation Protocol: Photocatalytic Degradation

This protocol outlines a representative method for the photocatalytic degradation of Reactive Brown 18 in an aqueous solution using a semiconductor photocatalyst like Titanium Dioxide (TiO_2).

- Preparation of Dye Solution: A stock solution of Reactive Brown 18 is prepared in deionized water. The solution is then diluted to the desired experimental concentration (e.g., 10-50 mg/L).

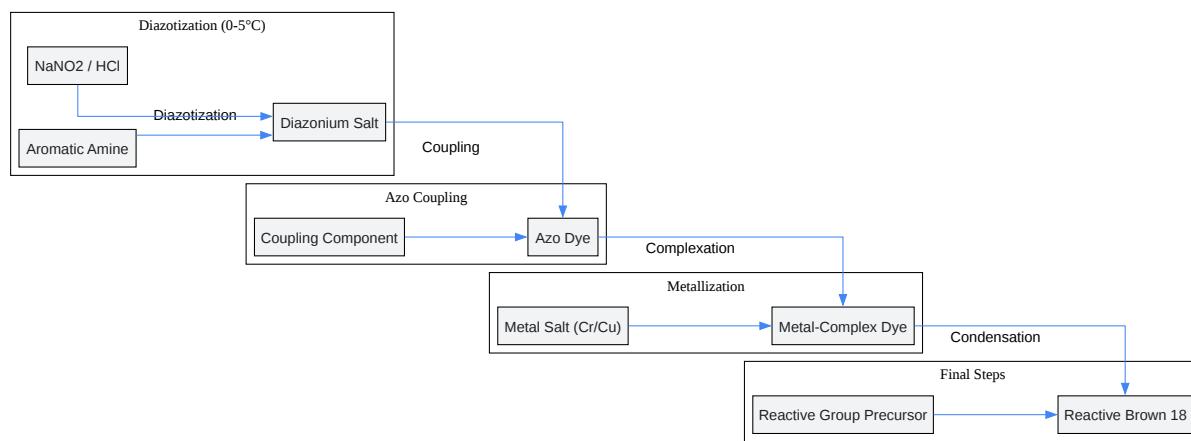
- Photocatalyst Suspension: A specific amount of TiO_2 powder (e.g., 0.5-1.0 g/L) is added to the dye solution. The suspension is stirred in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the dye and the catalyst surface.
- Photoreaction: The suspension is then exposed to a UV light source (e.g., a mercury lamp) while being continuously stirred. The reaction temperature is maintained at a constant level.
- Monitoring of Degradation: Aliquots of the suspension are withdrawn at regular time intervals. These samples are centrifuged or filtered to remove the photocatalyst particles. The concentration of the remaining dye in the supernatant is measured spectrophotometrically at its wavelength of maximum absorbance (λ_{max}). The degradation efficiency is calculated based on the decrease in dye concentration over time.

Signaling Pathways and Biological Interactions

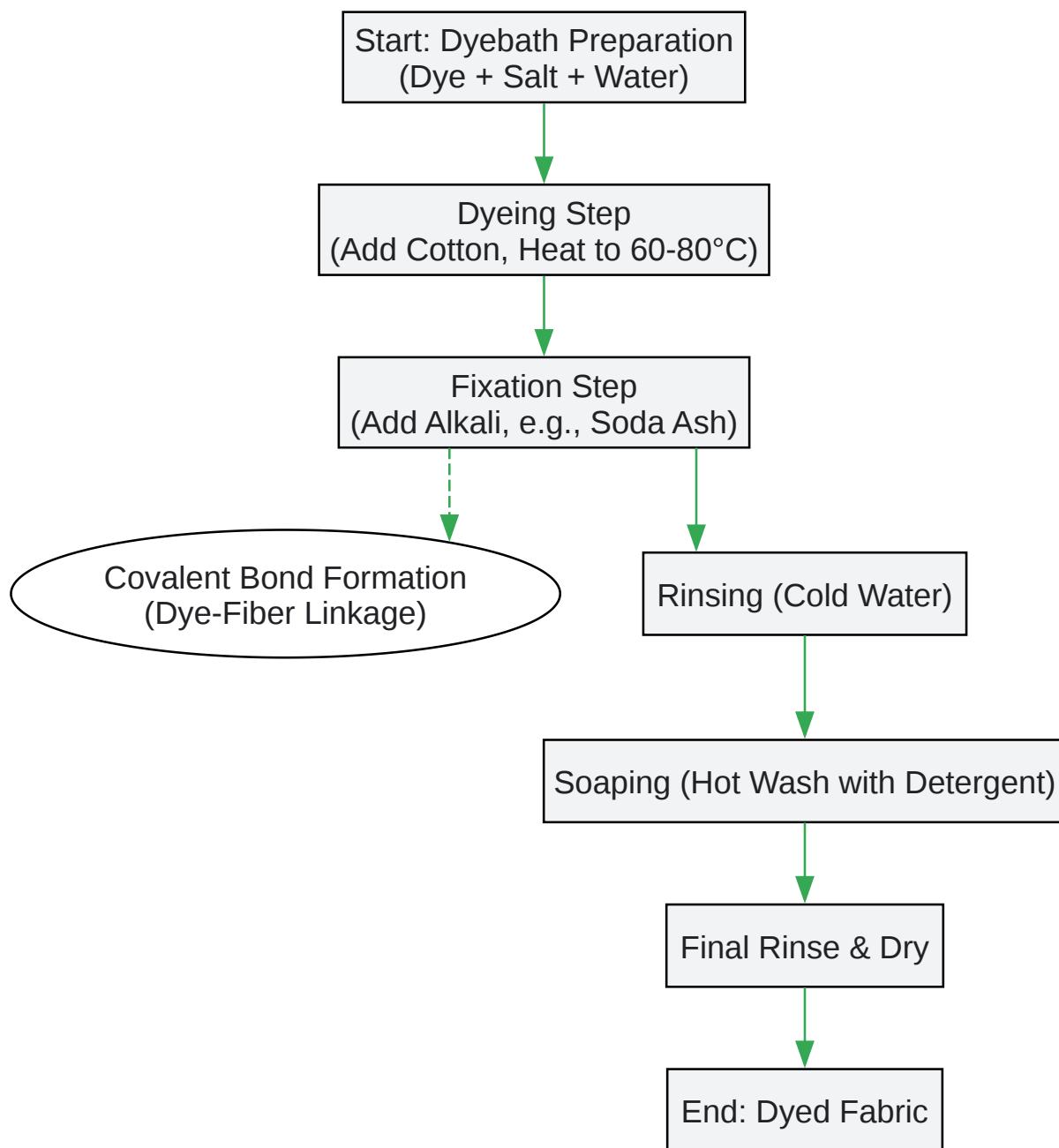
Extensive searches of scientific literature did not yield any evidence of specific signaling pathway interactions for Reactive Brown 18. As a textile dye, its primary application is not in the biological or pharmaceutical realm. Toxicological studies on reactive dyes generally focus on skin sensitization in occupational settings, and the potential for the release of harmful aromatic amines under reductive conditions. After fixation to the fiber, the dye is generally considered to have low bioavailability.

Visualized Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate the key processes associated with Reactive Brown 18.

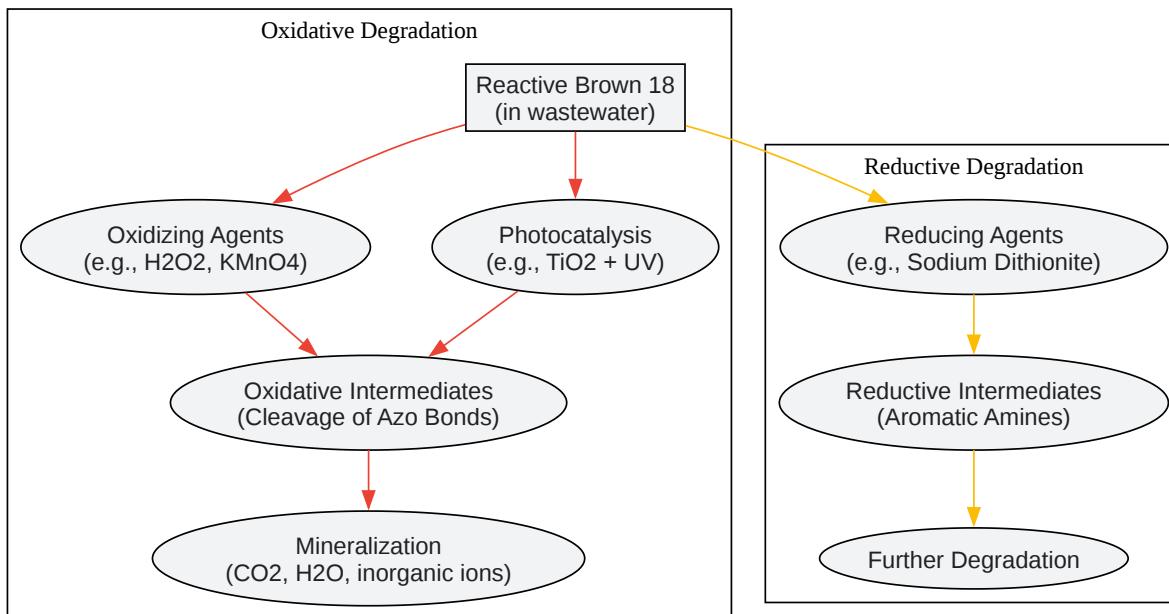
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Caption: A generalized workflow for the synthesis of Reactive Brown 18.



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Caption: The exhaust dyeing process for cotton with Reactive Brown 18.



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Caption: Major degradation pathways for Reactive Brown 18.

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References

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